

A Comprehensive Technical Guide to the Safe Handling of Azide-PEG4-Tos

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Compound of Interest

Compound Name: Azide-PEG4-Tos

Cat. No.: B605796

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety considerations and handling precautions for **Azide-PEG4-Tos** (CAS No. 168640-82-2). Due to the presence of an azide functional group, this compound requires careful management in a laboratory setting to mitigate potential hazards. This document outlines the known properties, potential hazards, and recommended safety protocols for the use of **Azide-PEG4-Tos** in research and development.

Compound Identification and Properties

Azide-PEG4-Tos is a heterobifunctional crosslinker containing an azide group and a tosyl group, connected by a four-unit polyethylene glycol (PEG) spacer.^[1] The azide allows for reaction via click chemistry, while the tosyl group is a good leaving group for nucleophilic substitution.^[1] The PEG spacer enhances the compound's solubility in aqueous media.^[1]

Property	Value	Source
CAS Number	168640-82-2	[1][2]
Molecular Formula	C15H23N3O6S	
Molecular Weight	373.4 g/mol	
Purity	Typically >95%	
Solubility	Soluble in DMSO, DCM, DMF	
Storage	Store at -20°C	

Hazard Identification and Stability Assessment

The primary hazard associated with **Azide-PEG4-Tos** stems from its azide functional group. Organic azides are energetic materials and can be sensitive to heat, shock, friction, and light, potentially leading to explosive decomposition.

Stability Assessment of **Azide-PEG4-Tos**:

Two common guidelines for assessing the stability of organic azides are the Carbon to Nitrogen (C/N) ratio and the "Rule of Six".

- Carbon to Nitrogen Ratio (C/N): For **Azide-PEG4-Tos** (C15H23N3O6S), the C/N ratio is $15/3 = 5$. A general guideline suggests that the number of nitrogen atoms should not exceed the number of carbon atoms. With a C/N ratio of 5, **Azide-PEG4-Tos** is considered relatively stable for an organic azide.
- Rule of Six: This rule suggests that there should be at least six carbon atoms for every energetic functional group (like an azide). In **Azide-PEG4-Tos**, there are 15 carbons to one azide group, which satisfies this rule and indicates a good dilution of the energetic group, rendering the compound relatively safe to handle with appropriate precautions.

Despite its relative stability, it is crucial to treat **Azide-PEG4-Tos** as a potentially hazardous material and follow all recommended safety protocols.

Handling Precautions and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when working with **Azide-PEG4-Tos** to minimize risks.

Engineering Controls:

- Always handle **Azide-PEG4-Tos** in a well-ventilated chemical fume hood.
- Use a blast shield, especially when working with quantities greater than a few hundred milligrams or when heating the compound.

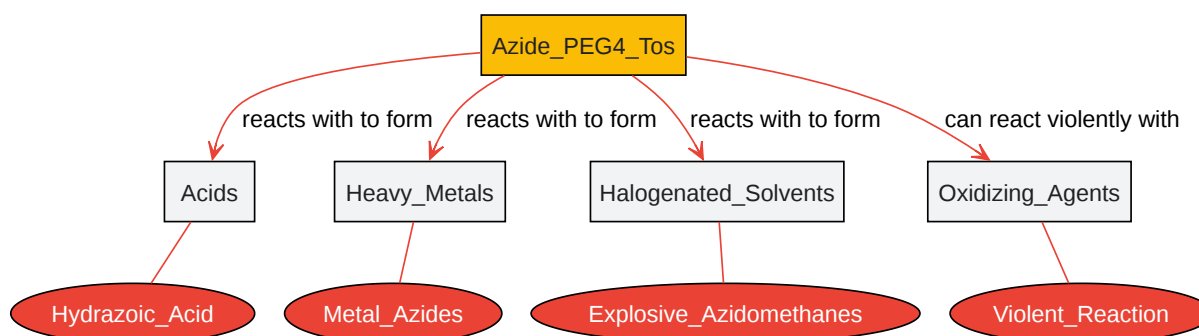
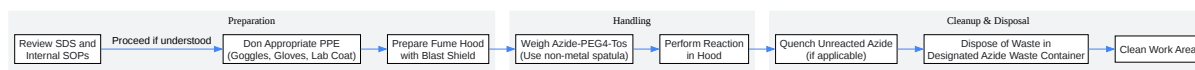
Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield must be worn.
- Hand Protection: Wear nitrile gloves. Inspect gloves for any signs of degradation or puncture before use.
- Skin and Body Protection: A lab coat must be worn.

General Handling Practices:

- Avoid contact with skin and eyes.
- Do not breathe dust or vapors.
- Use the smallest amount of the azide necessary for the experiment.
- Do not use metal spatulas or other metal utensils to handle the compound, as this can lead to the formation of highly sensitive metal azides. Use plastic or ceramic spatulas instead.
- Avoid grinding or subjecting the solid material to friction or shock.
- Do not work alone when handling azides.

Experimental Workflow for Handling **Azide-PEG4-Tos**



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References

- 1. Azide-PEG4-Tos, 168640-82-2 | BroadPharm [broadpharm.com]
- 2. glycomindsynth.com [glycomindsynth.com]
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